

Technical Guide: Properties and Applications of C.I. 25380 (Direct Red 75)

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Compound of Interest

Compound Name: *Direct yellow 34*

Cat. No.: *B15600396*

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A Note on C.I. 29060: Initial searches for Colour Index (C.I.) number 29060 did not yield information for a specific chemical compound. It is likely that this is an incorrect C.I. number. The information presented in this guide pertains to the diazo dye C.I. Direct Red 75, which has a C.I. number of 25380.

This technical guide provides an in-depth overview of the molecular characteristics, properties, and applications of C.I. Direct Red 75, a water-soluble diazo dye. The information is intended for researchers, scientists, and professionals in drug development and other scientific fields who may utilize dyes for staining, visualization, or as a reference compound.

Molecular and Physicochemical Properties

Direct Red 75 is a complex aromatic compound utilized in various industrial and research applications. Its key molecular and physical properties are summarized in the table below for easy reference.

Property	Value
C.I. Number	25380
CAS Number	2829-43-8
Molecular Formula	C ₃₃ H ₂₂ N ₈ Na ₄ O ₁₅ S ₄ [1]
Molecular Weight	990.80 g/mol
Chemical Class	Diazo
Physical Appearance	Red to brown powder
Hue	Bright bluish-pink
Solubility	Soluble in water; slightly soluble in ethanol and ethylene glycol ether; insoluble in other organic solvents.

Applications

Direct Red 75 is primarily used as a dye in various industries due to its affinity for cellulosic fibers. Its applications include:

- Textile Industry: For dyeing and printing on cotton, viscose, silk, wool, and polyamide fibers. [\[2\]](#)
- Paper and Leather Industries: Used for coloration of paper and leather products. [\[2\]](#)
- Biological Stain: It finds use as a biological stain in laboratory settings.

While not directly used in drug development as a therapeutic agent, its properties as a biological stain can be valuable in research for visualizing cellular components or tissues.

Experimental Protocols: Biodegradation Studies

Research has been conducted on the biodegradation of Direct Red 75, which is relevant for environmental science and bioremediation studies. One study identified a fungal strain, *Penicillium oxalicum* SAR-3, capable of degrading this dye. [\[3\]](#)

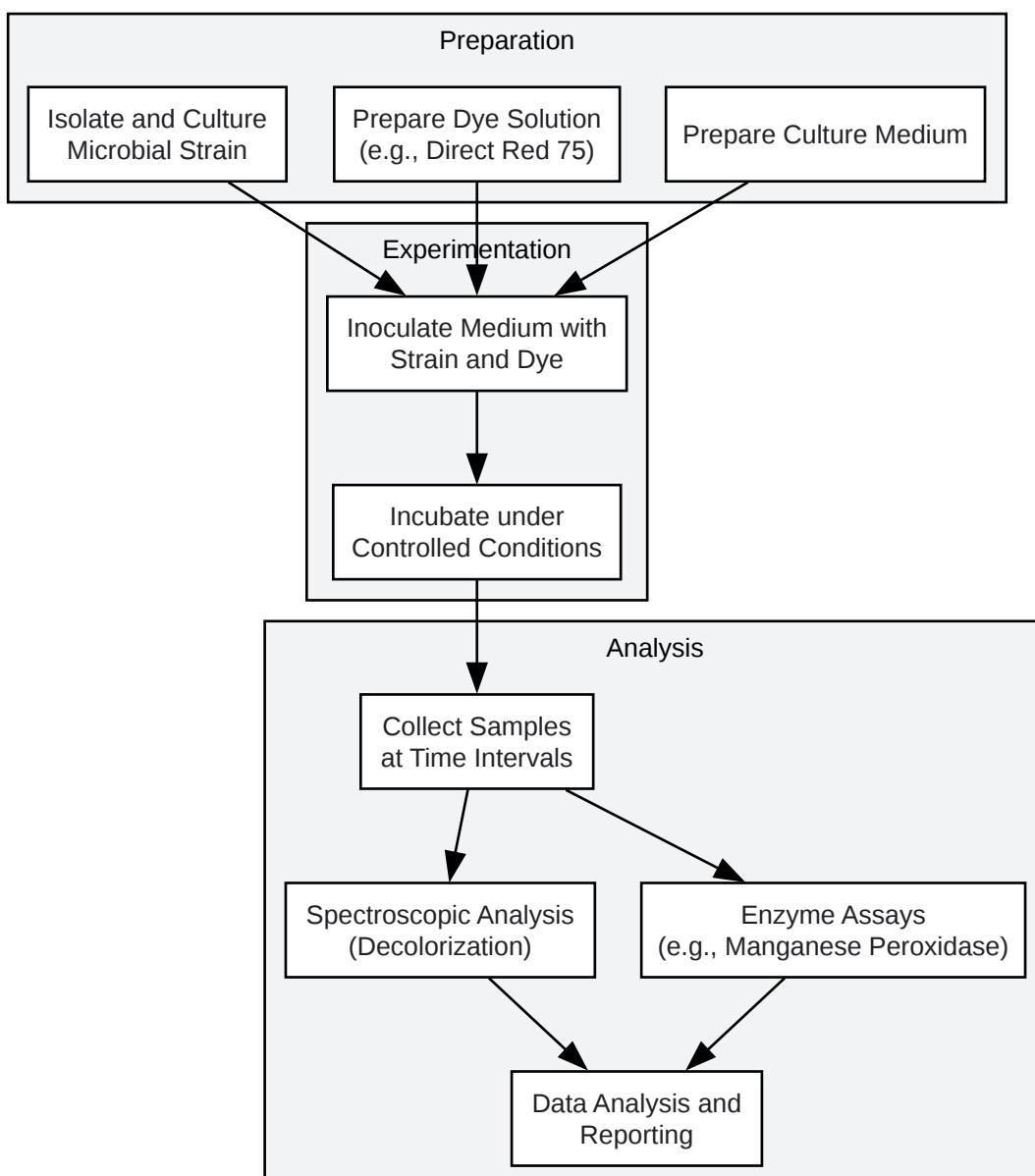
Methodology for Fungal Degradation of Direct Red 75:[3]

- Fungal Strain: *Penicillium oxalicum* SAR-3, isolated from dye-contaminated soil.
- Culture Conditions: The strain is cultured at 30°C and a pH of 7.0.
- Dye Concentration: Initial concentration of Direct Red 75 is 100 mg/L.
- Incubation: The culture is incubated for 120 hours.
- Analysis: Degradation is monitored, with studies showing 95-100% degradation under these conditions. The involvement of enzymes such as manganese peroxidase is also investigated.[3]

Visualizations

Experimental Workflow for Dye Degradation Analysis

The following diagram illustrates a typical experimental workflow for assessing the biodegradation of a dye like Direct Red 75 by a microbial strain.

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Workflow for microbial degradation of Direct Red 75.

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